An In-Depth Technical Guide to 3-Phenoxycinnamic Acid: Structure, Properties, and Potential

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Phenoxycinnamic acid*
CAS No.:	*77124-20-0*
Cat. No.:	*B371300*

Get Quote

Abstract: **3-Phenoxycinnamic acid** is a derivative of cinnamic acid, a well-known phenylpropanoid with a diverse range of biological activities. The incorporation of a phenoxy group at the meta-position of the phenyl ring modifies its electronic and steric properties, presenting a unique scaffold for investigation in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and spectroscopic characterization of **3-phenoxycinnamic acid**. Drawing upon the established bioactivities of related cinnamic acid derivatives, this document also explores potential therapeutic applications, offering a foundation for researchers, scientists, and drug development professionals.

Molecular Structure and Isomerism

3-Phenoxycinnamic acid is an aromatic carboxylic acid. Its structure is built upon a cinnamic acid backbone, which features a phenyl ring connected to an acrylic acid moiety. The key modification is the substitution of a phenoxy group (-O-C_6H_5) at the meta- (or 3-) position of the phenyl ring.

© 2026 BenchChem. All rights reserved.

Core Components:

- Cinnamic Acid Core: (E)-3-phenylprop-2-enoic acid, providing the fundamental α,β-unsaturated carboxylic acid structure.
- Phenoxy Substituent: An ether linkage connecting a second phenyl ring to the 3-position of the cinnamic acid's phenyl group.

The presence of the C=C double bond in the acrylic acid side chain gives rise to geometric isomerism. Consequently, **3-phenoxycinnamic acid** can exist as two distinct stereoisomers:

- (E)-3-(3-phenoxyphenyl)prop-2-enoic acid (trans-isomer): The carboxyl group and the substituted phenyl group are on opposite sides of the double bond. This configuration is generally more thermodynamically stable due to reduced steric hindrance.
- (Z)-3-(3-phenoxyphenyl)prop-2-enoic acid (cis-isomer): The carboxyl group and the substituted phenyl group are on the same side of the double bond.

Unless specified otherwise, "**3-phenoxycinnamic acid**" typically refers to the more common (E)-trans isomer.

Physicochemical Properties

Quantitative data for **3-phenoxycinnamic acid** is not as widely published as for its parent compound. However, its properties can be reliably predicted based on its structure and comparison with similar molecules. The table below includes identifiers for the parent trans-cinnamic acid for reference.

© 2026 BenchChem. All rights reserved.

Property	Value (3-Phenoxycinnamic Acid)	Value (trans-Cinnamic Acid)
IUPAC Name	(E)-3-(3-phenoxyphenyl)prop-2-enoic acid	(2E)-3-phenylprop-2-enoic acid[1]
Synonyms	m-Phenoxycinnamic acid	trans-Cinnamic acid, 3-Phenylacrylic acid[1]
CAS Number	3550-93-6	140-10-3[1]
Molecular Formula	$C_{15}H_{12}O_3$	$C_9H_8O_2$[1]
Molecular Weight	240.26 g/mol	148.16 g/mol [1]
Appearance	Predicted: White to off-white solid	White crystalline solid
Melting Point	Data not available	133 °C
Boiling Point	Data not available	300 °C
Solubility	Predicted: Sparingly soluble in water, soluble in organic solvents like ethanol, acetone.	Slightly soluble in water; soluble in alcohol, ether, acetone
pKa	Predicted: ~4.4	4.44[2][3]

Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the identity and purity of **3-phenoxycinnamic acid**. While specific spectra are not widely available in public databases, the expected signals can be accurately predicted.

^{1}H NMR Spectroscopy

The proton NMR spectrum of (E)-**3-phenoxycinnamic acid** is expected to show distinct signals corresponding to the carboxylic acid, vinylic, and aromatic protons:

- Carboxylic Acid Proton (-COOH): A broad singlet typically appearing far downfield, above δ 12.0 ppm.

© 2026 BenchChem. All rights reserved.

- Aromatic Protons (Ar-H): A complex series of multiplets between δ 7.0 and δ 7.8 ppm, integrating to 9 protons (from both the phenoxy and the central phenyl rings).
- Vinylic Protons (-CH=CH-): Two doublets characteristic of a trans-alkene. The proton alpha to the carbonyl (Cα-H) would appear around δ 6.4-6.6 ppm, while the proton beta to the carbonyl (Cβ-H) would be further downfield around δ 7.6-7.8 ppm. The coupling constant (J) between these two protons is expected to be large (~16 Hz), which is definitive proof of the (E)-trans configuration[4].

^{13}C NMR Spectroscopy

The carbon NMR spectrum provides a map of the carbon framework:

- Carbonyl Carbon (-C=O): The least shielded carbon, appearing around δ 167-173 ppm[5][6].
- Aromatic & Vinylic Carbons: A cluster of signals in the δ 115-158 ppm region. This includes the two vinylic carbons and the twelve aromatic carbons. The carbon atom bearing the phenoxy group (C-O) would be significantly deshielded.
- Key predicted shifts include the Cα at ~118 ppm and Cβ at ~145 ppm[6].

Infrared (IR) Spectroscopy

The IR spectrum is used to identify key functional groups:

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band from approximately 2500 to 3300 cm^{-1}, characteristic of the hydrogen-bonded hydroxyl group[4].
- C=O Stretch (Carbonyl): A strong, sharp absorption band around 1680-1710 cm^{-1} for the conjugated carboxylic acid[4].
- C=C Stretch (Alkene): A distinct absorption around 1625-1640 cm^{-1}[4].
- C=C Stretch (Aromatic): Medium to weak absorptions in the 1450-1600 cm^{-1} region.
- C-O Stretch (Ether): Strong, characteristic absorptions for the aryl ether linkage, typically found in the 1200-1250 cm^{-1} (asymmetric) and 1020-1075 cm^{-1} (symmetric) regions.

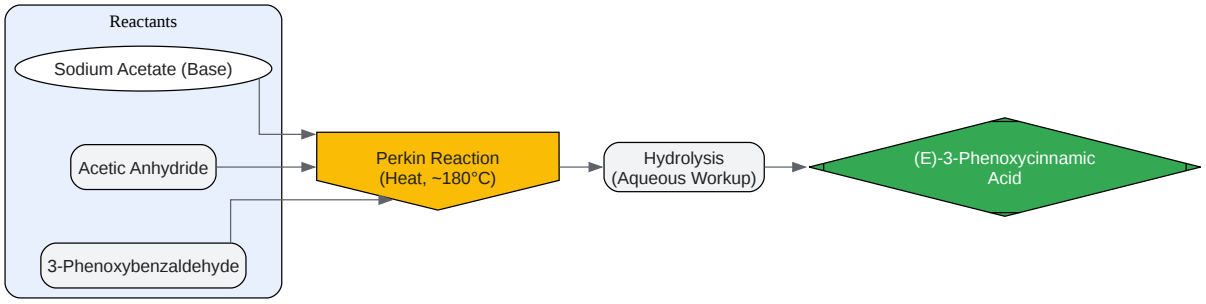
© 2026 BenchChem. All rights reserved.

- =C-H Bend (trans-Alkene): A strong out-of-plane bending vibration near 980 cm^{-1}.

Synthesis of 3-Phenoxycinnamic Acid

A reliable and established method for synthesizing cinnamic acid derivatives is the Perkin reaction. This reaction involves the condensation of an aromatic aldehyde with an acid anhydride in the presence of the alkali salt of the acid, which acts as a base catalyst[7]. For **3-phenoxycinnamic acid**, the logical precursors are 3-phenoxybenzaldehyde and acetic anhydride.

Logical Synthesis Pathway



Click to download full resolution via product page

Caption: Perkin reaction workflow for synthesizing **3-phenoxycinnamic acid**.

Experimental Protocol: Perkin Condensation

This protocol is adapted from standard procedures for cinnamic acid synthesis[7]. Causality: The base (sodium acetate) deprotonates acetic anhydride to form a nucleophilic enolate. This enolate attacks the electrophilic carbonyl carbon of 3-phenoxybenzaldehyde. Subsequent

© 2026 BenchChem. All rights reserved.

dehydration and hydrolysis yield the final α,β-unsaturated carboxylic acid. The high temperature is necessary to drive the condensation and dehydration steps.

- Reactant Preparation: In a round-bottom flask equipped with a reflux condenser, combine 3-phenoxybenzaldehyde (1.0 eq)[8], acetic anhydride (2.5 eq), and anhydrous sodium acetate (1.0 eq).
- Reaction: Heat the mixture to 180°C in an oil bath and maintain reflux for 5-8 hours.
- Hydrolysis: Allow the mixture to cool slightly and carefully add water to hydrolyze any remaining acetic anhydride. Boil the solution for 15 minutes to ensure complete hydrolysis.
- Isolation: Acidify the hot solution with concentrated hydrochloric acid until precipitation of the crude product is complete.
- Purification: Cool the mixture in an ice bath and collect the solid product by vacuum filtration. Wash the solid with cold water.
- Recrystallization: Purify the crude **3-phenoxycinnamic acid** by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product.

Potential Applications in Drug Development

While specific biological data for **3-phenoxycinnamic acid** is limited, the broader class of cinnamic acid derivatives is a rich source of bioactive compounds. The nature and position of substituents on the phenyl ring play a crucial role in modulating their biological efficacy[9].

Established Activities of Cinnamic Acid Derivatives:

- Antioxidant and Anti-inflammatory: Many phenolic acids, including derivatives of cinnamic acid, are potent antioxidants that can neutralize free radicals[10]. They can also inhibit inflammatory pathways, such as the lipoxygenase (LOX) enzyme system[10].
- Antimicrobial: Cinnamic acids and their analogues have demonstrated activity against a range of bacteria and fungi, making them promising leads for new antimicrobial agents[9].
- Anticancer: Certain derivatives exhibit cytotoxic properties against various cancer cell lines. Their mechanisms often involve inducing apoptosis and inhibiting cell proliferation[9][10].

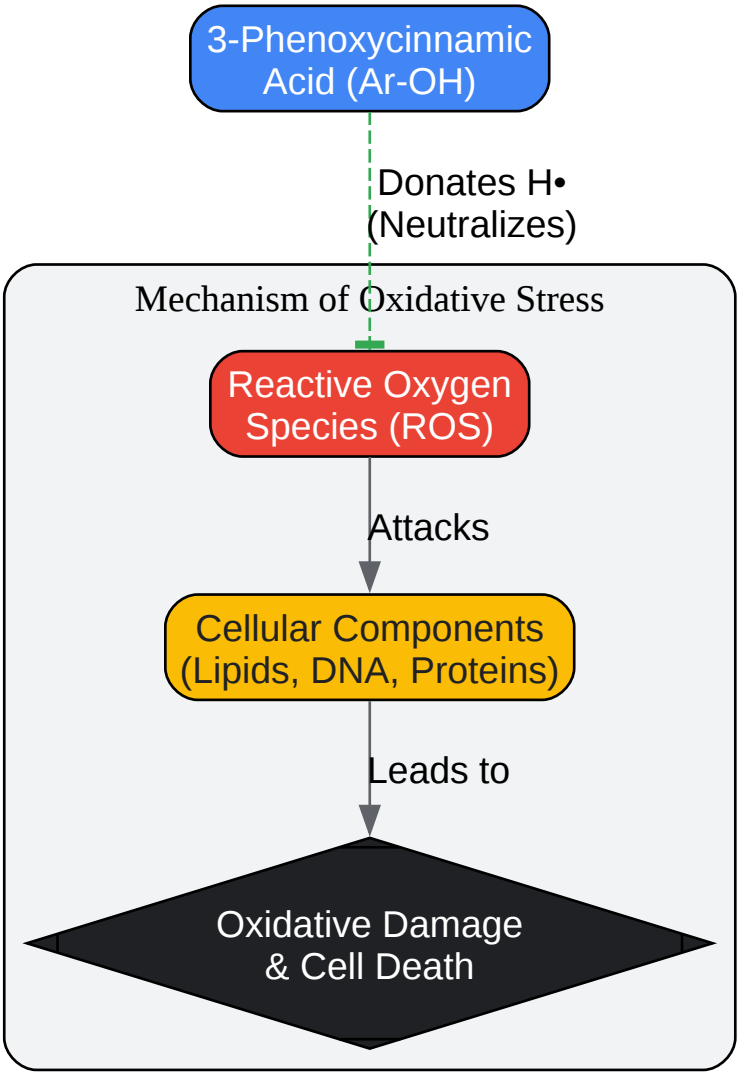
© 2026 BenchChem. All rights reserved.

- Antidiabetic: Some cinnamic acid derivatives have been shown to positively influence glucose metabolism and may have applications in managing diabetes and its complications[11].

- Neuroprotective: The lipophilicity of some derivatives allows them to cross the blood-brain barrier, where they can exert antioxidant effects relevant to neurodegenerative diseases[10].

The addition of a phenoxy group to the cinnamic acid scaffold increases its size and lipophilicity. This modification can significantly alter its interaction with biological targets, potentially enhancing binding to hydrophobic pockets in enzymes or receptors. Further research is warranted to screen **3-phenoxycinnamic acid** for these and other activities.

Hypothetical Mechanism of Action (Antioxidant)



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Logical diagram of potential antioxidant action via radical scavenging.

Safety and Handling

As the toxicological properties of **3-phenoxycinnamic acid** have not been fully investigated, it should be handled with care in a laboratory setting, following standard safety protocols for research chemicals. Based on data for the parent compound, trans-cinnamic acid, the following precautions are advised:

- Personal Protective Equipment (PPE): Wear safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- Inhalation: Avoid breathing dust. Handle in a well-ventilated area or in a fume hood.
- Skin and Eye Contact: May cause skin and eye irritation. In case of contact, rinse immediately with plenty of water.
- Ingestion: Assumed to be harmful if swallowed.
- Storage: Store in a tightly sealed container in a cool, dry place.

This substance is intended for research and development purposes only.

References

- [12] Phenylpropanoic acid. (n.d.). In Wikipedia. Retrieved January 15, 2026, from [Link]
- [7] Fieser, L. F., & Fieser, M. (n.d.). α-PHENYLCINNAMIC ACID. Organic Syntheses Procedure. Retrieved January 15, 2026, from [Link]
- [13] Various Authors. (n.d.). Biological potential of phenolic acids. ResearchGate. Retrieved January 15, 2026, from [Link]
- [10] Geronikaki, A., et al. (2016). Novel Cinnamic Acid Derivatives as Antioxidant and Anticancer Agents: Design, Synthesis and Modeling Studies. MDPI. Retrieved January 15, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- [14] National Center for Biotechnology Information. (n.d.). 3-Methoxycinnamic Acid. PubChem. Retrieved January 15, 2026, from [Link]
- [5] Various Authors. (n.d.). Supplementary Information. The Royal Society of Chemistry. Retrieved January 15, 2026, from [Link]
- [15] JDP, et al. (2021). Biological Properties, Health Benefits and Enzymatic Modifications of Dietary Methoxylated Derivatives of Cinnamic Acid. MDPI. Retrieved January 15, 2026, from [Link]
- [6] National Center for Biotechnology Information. (n.d.). Cinnamic Acid. PubChem. Retrieved January 15, 2026, from [Link]
- [4] Doc Brown. (n.d.). 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid. docbrown.info. Retrieved January 15, 2026, from [Link]
- Toxin and Toxin Target Database. (n.d.). trans-Cinnamic acid. T3DB. Retrieved January 15, 2026, from [Link]
- [11] Various Authors. (2025). Uncovering the Biological Applications of Cinnamic Acid Derivatives: A Patent Review. ResearchGate. Retrieved January 15, 2026, from [Link]
- [9] Njobeh, P. B., et al. (n.d.). Cinnamic Acid Derivatives and Their Biological Efficacy. PubMed Central. Retrieved January 15, 2026, from [Link]
- [16] FooDB. (2010). Showing Compound trans-p-Methoxycinnamic acid (FDB002667). FooDB. Retrieved January 15, 2026, from [Link]
- [17] National Institute of Standards and Technology. (n.d.). 2-Propenoic acid, 3-phenyl-. NIST Chemistry WebBook. Retrieved January 15, 2026, from [Link]
- [18] PrepChem. (n.d.). Synthesis of 3-phenoxybenzaldehyde. PrepChem.com. Retrieved January 15, 2026, from [Link]
- [19] Gaina, C., et al. (n.d.). Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide. PubMed Central. Retrieved January 15, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- [2] FooDB. (2010). Showing Compound Cinnamic acid (FDB012052). FooDB. Retrieved January 15, 2026, from [Link]
- [3] Milk Composition Database. (n.d.). Showing metabocard for trans-Cinnamic acid (BMDB0000930). MCDB. Retrieved January 15, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. trans-Cinnamic Acid, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 2. Showing Compound Cinnamic acid (FDB012052) - FooDB [foodb.ca]
- 3. Milk Composition Database: Showing metabocard for trans-Cinnamic acid (BMDB0000930) [mcdb.ca]
- 4. 1H & 13C NMR spectra IR infrared spectrum of cinnamic acid 3-phenylprop-2-en-oic acid, cinnamic acid C9H8O2, C6H5-CH=CH-COOH prominent wavenumbers cm-1 detecting alkene carbonyl hydroxy hydroxyl functional groups present finger print for identification of cinnamic acid image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. rsc.org [rsc.org]
- 6. Cinnamic Acid | C9H8O2 | CID 444539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. biosynth.com [biosynth.com]
- 9. Cinnamic Acid Derivatives and Their Biological Efficacy - PMC [pmc.ncbi.nlm.nih.gov]
- 10. mdpi.com [mdpi.com]
- 11. researchgate.net [researchgate.net]
- 12. Phenylpropanoic acid - Wikipedia [en.wikipedia.org]
- 13. researchgate.net [researchgate.net]

© 2026 BenchChem. All rights reserved.

- 14. 3-Methoxycinnamic Acid | C10H10O3 | CID 637668 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. mdpi.com [mdpi.com]
- 16. Showing Compound trans-p-Methoxycinnamic acid (FDB002667) - FooDB [foodb.ca]
- 17. 2-Propenoic acid, 3-phenyl- [webbook.nist.gov]
- 18. prepchem.com [prepchem.com]
- 19. A Novel Approach in Cinnamic Acid Synthesis: Direct Synthesis of Cinnamic Acids from Aromatic Aldehydes and Aliphatic Carboxylic Acids in the Presence of Boron Tribromide - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-Phenoxycinnamic Acid: Structure, Properties, and Potential]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b371300/docs#an-in-depth-technical-guide-to-3-phenoxycinnamic-acid-structure-properties-and-potential]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.